

Technical Guide: Physicochemical Characteristics of 2-Bromo-4,6-dinitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromo-4,6-dinitroaniline**

Cat. No.: **B162937**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-4,6-dinitroaniline, with the CAS number 1817-73-8, is an organic compound characterized by an aniline moiety substituted with a bromine atom and two nitro groups.^[1] It typically appears as a bright yellow to orange powder or crystalline solid.^{[1][2][3]} This compound serves as a crucial intermediate in the synthesis of various chemicals, most notably monoazo dyes such as Disperse Blue 79.^{[1][2][4]} Its electron-withdrawing nitro groups significantly influence its chemical reactivity and stability.^[1] Due to the presence of both bromine and nitro functional groups, **2-Bromo-4,6-dinitroaniline** may exhibit notable biological activity and requires careful handling due to potential toxicity.^{[1][5]} This document provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and analysis, and its known applications and biological relevance.

Physicochemical Properties

The fundamental physicochemical properties of **2-Bromo-4,6-dinitroaniline** are summarized in the table below. These properties are critical for its handling, application in synthesis, and for understanding its environmental and biological fate.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | C ₆ H ₄ BrN ₃ O ₄ | [2] [3] |
| Molecular Weight | 262.02 g/mol | [2] [6] |
| Appearance | Bright yellow powder / Yellow needles | [2] [3] |
| Melting Point | 148-154 °C (307-309 °F) | [2] [3] [7] |
| Boiling Point | Sublimes before reaching boiling point | [2] |
| Density | ~2.0 g/cm ³ | [6] [7] |
| Solubility | Insoluble in water (< 1 mg/mL at 21°C) | [2] [8] |
| Soluble in hot acetic acid | [2] [3] | |
| Very soluble in hot alcohol and acetone | [2] [3] | |
| Slightly soluble in chloroform and methanol | [3] | |
| pKa | -6.94 (Predicted) | [3] |
| LogP | 3.09 (Predicted) | [6] |
| Vapor Pressure | 1.24 x 10 ⁻⁶ mmHg at 25°C | [3] |

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-Bromo-4,6-dinitroaniline**. The following table summarizes the available spectral information.

| Technique | Availability / Reference |
|----------------------------|---|
| ¹ H NMR | Data available. [2] [9] |
| ¹³ C NMR | Data available. [10] |
| Infrared (IR) Spectroscopy | Data available. [2] |
| UV-Vis Spectroscopy | Data available. [2] |
| Mass Spectrometry (MS) | GC-MS and LC-MS data available. [2] |

Experimental Protocols

Synthesis of 2-Bromo-4,6-dinitroaniline

Several methods for the synthesis of **2-Bromo-4,6-dinitroaniline** have been reported, primarily involving the bromination of 2,4-dinitroaniline.

Method 1: Bromination in Aqueous Suspension

This is a common laboratory and industrial method for producing **2-Bromo-4,6-dinitroaniline**.
[\[2\]](#)[\[3\]](#)

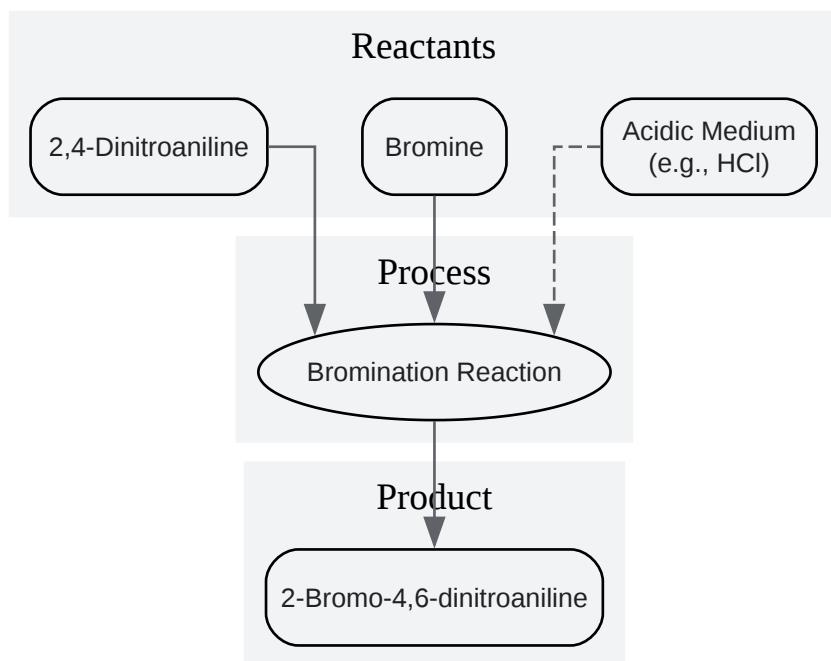
- Reactants: 2,4-dinitroaniline, Bromine, Hydrochloric Acid, Water.
- Procedure:
 - Suspend 2,4-dinitroaniline in water within a glass-lined reaction vessel.
 - Add hydrochloric acid and a small amount of chlorinated benzene, then stir the mixture for approximately one hour.
 - Introduce bromine at room temperature.
 - Heat the reaction mixture to 50-55°C and maintain this temperature for 6 hours.
 - Slowly add sodium hypochlorite solution to the mixture and hold for an additional 3 hours to complete the reaction and consume excess bromine.

- The product can then be isolated via filtration, washed, and dried.[3]

Method 2: Two-Stage Oxybromination

This method provides an alternative route using an oxidizing agent to facilitate the bromination. [11]

- Reactants: 2,4-dinitroaniline, Hydrochloric Acid, Bromine, Chlorine, Hydrogen Peroxide.
- Procedure:
 - Add 2,4-dinitroaniline to a 10-35% hydrochloric acid solution and mix until uniform.
 - Slowly add bromine to the mixture at a temperature of 35-65°C over 1-5 hours and continue stirring.
 - In the same reaction system, introduce chlorine gas at 45-55°C over approximately 1.5 hours.
 - Following the chlorination, add 25-30% hydrogen peroxide dropwise over 2-2.5 hours while maintaining the temperature.
 - After an additional hour of insulation, cool the mixture to 25°C.
 - Filter the resulting solid, wash with water until the pH is neutral (5-7), and dry to obtain the final product.[11]



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Figure 1: Synthesis workflow for **2-Bromo-4,6-dinitroaniline**.

Analytical Methods

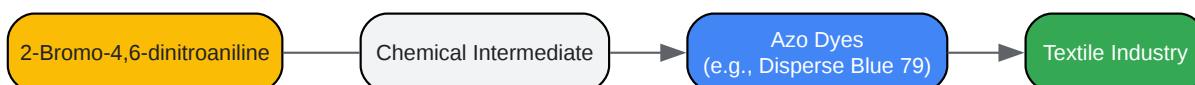
The analysis of **2-Bromo-4,6-dinitroaniline** and related compounds often employs standard chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): Coupled with a UV or Mass Spectrometry (MS) detector, HPLC is a primary method for the quantification and purity assessment of **2-Bromo-4,6-dinitroaniline** and its metabolites in various matrices.[\[12\]](#)
- Gas Chromatography (GC): GC, often equipped with an Electron Capture Detector (ECD) for sensitivity towards halogenated and nitroaromatic compounds, is also utilized for analysis.[\[12\]](#)
- Mutagenicity Assays: **2-Bromo-4,6-dinitroaniline** has been used as a model chemical in the bioluminescent *Salmonella* reverse mutation assay (Ames test) to evaluate its mutagenic potential.[\[4\]](#)

Applications and Biological Activity

Industrial Applications

The primary industrial use of **2-Bromo-4,6-dinitroaniline** is as a chemical intermediate for the synthesis of monoazo dyes.^[2] It is a key precursor for producing dyes like Disperse Blue 79, Disperse Violet 93, and others used extensively in the textile industry.^{[4][5]}



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Figure 2: Role as an intermediate in the dye industry.

Biological Activity and Toxicity

2-Bromo-4,6-dinitroaniline is not only a synthetic precursor but also a metabolite of certain azo dyes. Toxicological studies have highlighted several biological effects:

- Mutagenicity and Genotoxicity: It has shown mutagenic properties in bacterial reverse mutation assays.^{[5][6]}
- Reproductive and Endocrine Disruption: Multigenerational exposure studies in zebrafish have indicated that **2-Bromo-4,6-dinitroaniline** can cause reproductive toxicity, potentially through disruption of the hypothalamus-pituitary-gland (HPG) axis.^[5]
- Acute Toxicity: In rats, the oral LD50 is 4100 mg/kg, with observed effects including somnolence and weight loss. It is also reported to be a mild eye irritant.^{[5][6]}

Safety and Handling

Due to its hazardous properties, strict safety protocols must be followed when handling **2-Bromo-4,6-dinitroaniline**.

- Hazard Classification: It is classified as an irritant to the eyes, respiratory system, and skin.^{[3][13]} It is also considered a combustible solid.
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection (eyeshields).^{[13][14]} In case of dust formation,

use a NIOSH-approved respirator (e.g., N95).

- Handling: Handle in a well-ventilated area. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.[13][14]
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[13]
 - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[13]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[13]
 - Ingestion: Clean mouth with water and seek medical attention.[13]

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characteristics of 2-Bromo-4,6-dinitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162937#physicochemical-characteristics-of-2-bromo-4-6-dinitroaniline]

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